

Essential Safety and Operational Guide for 5-Bromobenzofuran-2-carboxamide

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Compound of Interest

Compound Name: 5-Bromobenzofuran-2-carboxamide

Cat. No.: B143913

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for the use of **5-Bromobenzofuran-2-carboxamide**, including detailed personal protective equipment (PPE) protocols, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **5-Bromobenzofuran-2-carboxamide** to prevent skin and eye contact, as well as inhalation of dust and aerosols.^[1] The following table summarizes the required PPE for various laboratory activities.

Activity	Eye/Face Protection	Hand Protection	Respiratory Protection	Body Protection
Weighing/Handling Solid	Tightly fitting safety goggles with side-shields (conforming to EN166 or NIOSH standards).[2]	Chemical-impermeable gloves (e.g., Nitrile rubber).[2]	N95 (US) or equivalent dust mask. A full-face respirator may be necessary if exposure limits are exceeded.[2]	Standard lab coat.[2]
Preparing Solutions	Tightly fitting safety goggles with side-shields. A face shield is recommended if splashing is likely.[2]	Chemical-impermeable gloves.[2]	Work within a certified chemical fume hood to minimize vapor inhalation.[2]	Chemical-resistant lab coat or apron over a standard lab coat.[2]
Running Reactions	Tightly fitting safety goggles with side-shields.[2]	Chemical-impermeable gloves.[2]	All operations should be conducted within a chemical fume hood.[2]	Standard lab coat.[2]
Spill Cleanup	Tightly fitting safety goggles and a face shield.[2]	Heavy-duty, chemical-resistant gloves.[2]	Full-face respirator with appropriate cartridges for organic vapors and particulates.[2]	Chemical-resistant suit or overalls.

Experimental Protocols and Handling Procedures

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to maintain low airborne concentrations.[3]

- Ensure that eyewash stations and safety showers are readily accessible in the immediate vicinity of the handling area.[3][4]

Handling:

- Avoid all personal contact with the substance, including the inhalation of dust.[3]
- Minimize the generation and accumulation of dust.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3][5]
- Wash hands thoroughly after handling the compound.[1][3][5]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[1][4]
- Store in a locked-up area.
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1]

Emergency and Disposal Plan

First Aid Measures:

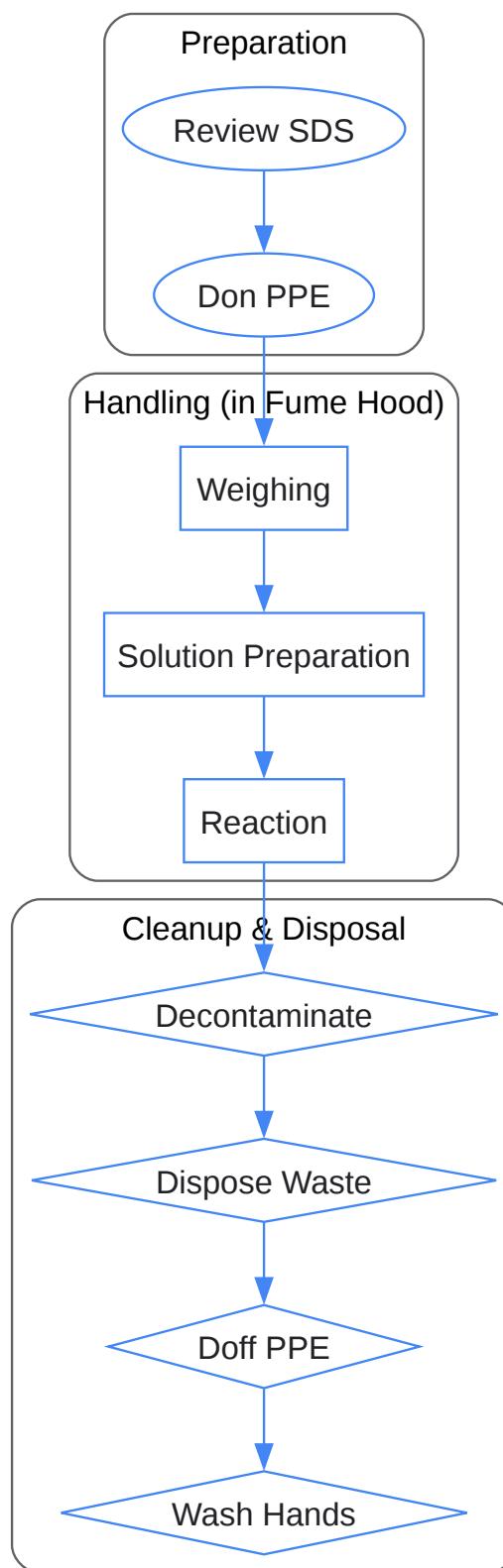
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][3]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[3] Wash the affected area with soap and plenty of water for at least 15 minutes.[1][3][5] Seek immediate medical attention.[1]
- In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[1][3][5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[1][3]

- If Swallowed: Do NOT induce vomiting.[3][4] If the person is conscious, rinse their mouth with water.[3][5] Call a poison control center or doctor immediately.[3]

Spill and Disposal:

- Spill Cleanup: Avoid generating dust.[3] Remove all sources of ignition.[2] Collect the spilled material using appropriate tools and place it into a suitable, labeled container for disposal.[2] Prevent the chemical from entering drains or the environment.[2][3]
- Waste Disposal: Dispose of the chemical and any contaminated materials in accordance with all applicable local, state, and federal regulations.[2] Do not allow the product to enter drains.

Workflow for Handling 5-Bromobenzofuran-2-carboxamide



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Caption: Workflow for safe handling of **5-Bromobenzofuran-2-carboxamide**.

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